

In-Depth Technical Guide: Safety and Handling of Fmoc-DL-4-pyridylalanine Powder

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Compound of Interest

Compound Name: Fmoc-DL-4-pyridylalanine

Cat. No.: B1308215

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Fmoc-DL-4-pyridylalanine** powder, a key building block in peptide synthesis and drug development. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Chemical Identification and Properties

Fmoc-DL-4-pyridylalanine is an amino acid derivative where the amino group is protected by a fluorenylmethyloxycarbonyl (Fmoc) group. This protection is essential for its use in solid-phase peptide synthesis (SPPS).

Property	Data	Citation
Chemical Name	N- α -(9-Fluorenylmethyloxycarbonyl)-DL-4-pyridylalanine	
Synonyms	Fmoc-DL-4-pyridylalanine, Fmoc-DL-4-PAL-OH	[1]
Molecular Formula	C ₂₃ H ₂₀ N ₂ O ₄	[2][3]
Molecular Weight	388.4 g/mol	[2][4]
Appearance	White to off-white powder	[2]
Melting Point	198 - 203 °C (for L-enantiomer)	[2]
Storage Temperature	2-8°C	[3]

Hazard Identification and Toxicology

While specific toxicological data for the DL-racemic mixture is not readily available, the L-enantiomer is classified as an irritant. It is prudent to handle the DL-form with the same level of caution.

GHS Hazard Statements for the L-Enantiomer:

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Toxicological Data	Information
Acute Toxicity	No data available. Shall not be classified as acutely toxic based on data for similar Fmoc-amino acids.[5]
Skin Corrosion/Irritation	Causes skin irritation.[4]
Serious Eye Damage/Irritation	Causes serious eye irritation.[4]
Respiratory or Skin Sensitization	Shall not be classified as a respiratory or skin sensitiser based on data for similar compounds. [5]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the quality of the compound.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or chemical goggles.[6]
- Hand Protection: Handle with compatible chemical-resistant gloves (e.g., nitrile rubber).[6]
Gloves must be inspected prior to use and disposed of correctly.[7]
- Respiratory Protection: Use a NIOSH-approved respirator with a particulate filter if dust is generated.[5]
- Body Protection: Wear a laboratory coat.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling larger quantities or when dust generation is likely.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)[\[6\]](#)
- Recommended storage temperature is 2-8°C.[\[3\]](#)

First-Aid Measures

Exposure Route	First-Aid Procedure	Citation
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[6] [7]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.	[6] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention immediately.	[6] [7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.	[6] [7]

Stability and Reactivity

Reactivity: The product is generally stable under recommended storage conditions.[5]

Chemical Stability: The Fmoc protecting group is labile to bases. It is rapidly removed by primary and secondary amines (e.g., piperidine) and more slowly by tertiary amines.[8] This reactivity is the basis for its use in SPPS.[9][10]

Conditions to Avoid:

- Avoid dust formation.[6]
- Exposure to strong bases, which will cause deprotection of the Fmoc group.[8][9]

Incompatible Materials:

- Strong oxidizing agents.[5][6]
- Strong acids.[6]
- Strong bases.

Hazardous Decomposition Products:

- Under fire conditions, hazardous decomposition products may include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[6]
- Base-induced decomposition (deprotection) yields dibenzofulvene and carbon dioxide.[9]

Experimental Protocols

Protocol for Weighing and Preparing a Solution of Fmoc-DL-4-pyridylalanine

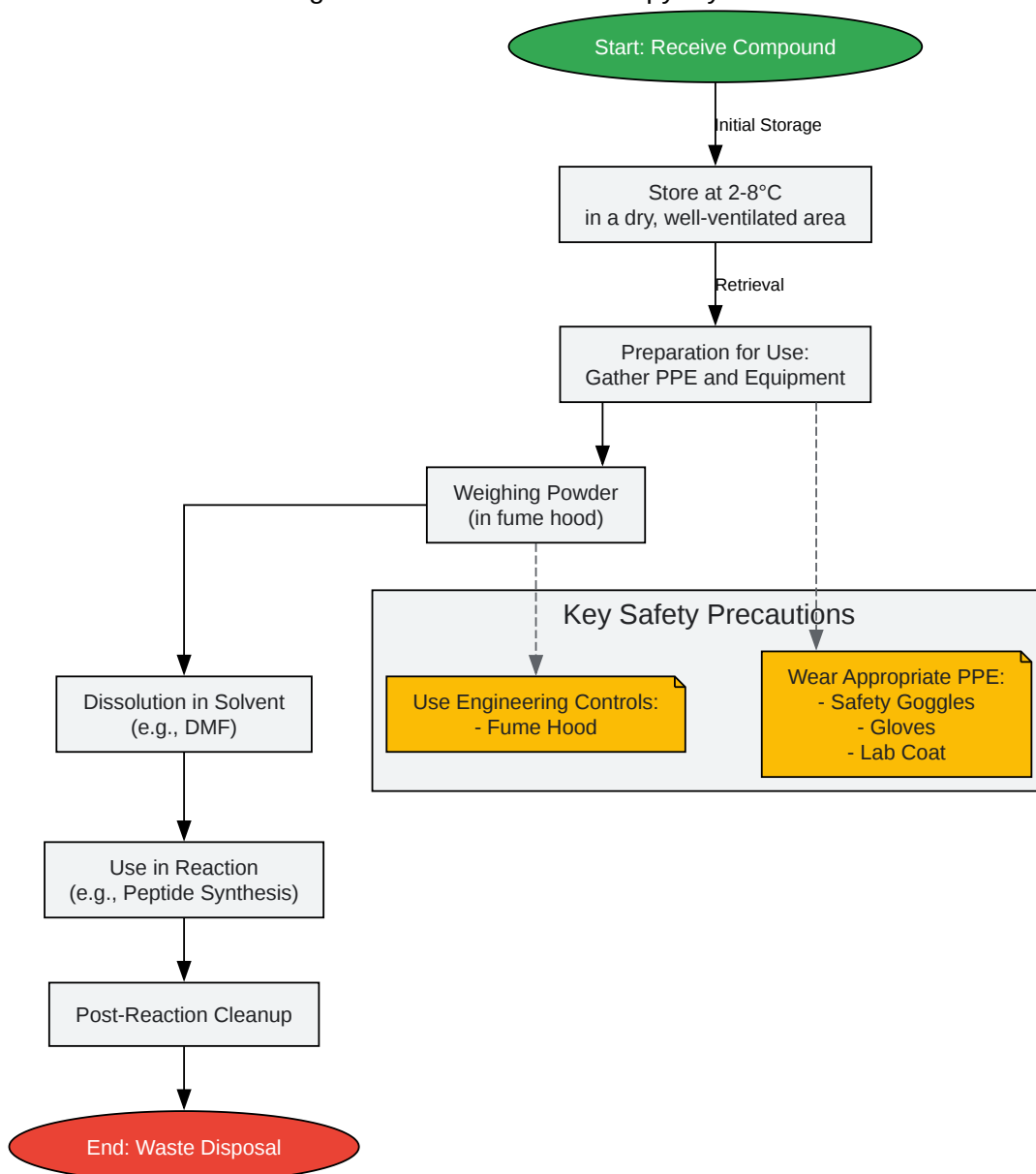
This protocol is designed to minimize exposure and ensure accurate preparation of solutions for peptide synthesis.

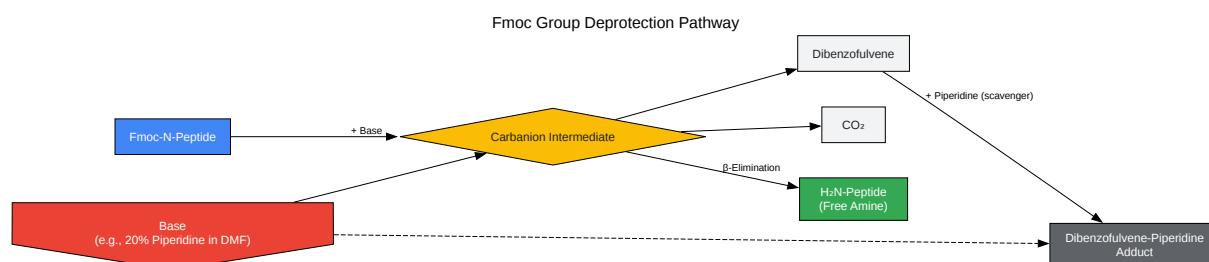
- Preparation:

- Ensure the chemical fume hood is operational and the work area is clean.
- Assemble all necessary equipment: analytical balance, weigh paper, spatulas, appropriate glassware, and solvent(s) (e.g., Dimethylformamide - DMF).
- Don appropriate PPE (lab coat, safety glasses, and gloves).
- Weighing:
 - Tare the analytical balance with a clean piece of weigh paper.
 - Carefully transfer the desired amount of **Fmoc-DL-4-pyridylalanine** powder from the storage container to the weigh paper using a clean spatula.
 - Perform this step slowly to minimize dust generation.
 - Record the exact weight of the powder.
- Solubilization:
 - Carefully transfer the weighed powder into the appropriate flask or vial.
 - Add the desired solvent (e.g., DMF) to the container.
 - Gently swirl or vortex the container to dissolve the powder completely. Sonication may be used if necessary to aid dissolution.
- Cleanup:
 - Dispose of the used weigh paper and any contaminated materials in the appropriate chemical waste container.
 - Clean the spatula and work area thoroughly.
 - Remove and dispose of gloves properly, and wash hands.

Visualized Workflows and Relationships

Safe Handling Workflow for Fmoc-DL-4-pyridylalanine Powder





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